

Comparative Cost-Performance Analysis of 2-Ethylhexylamine in Industrial Applications

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Compound of Interest

Compound Name: **2-Ethylhexylamine**

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This guide provides a comparative analysis of **2-Ethylhexylamine** (2-EHA) against common alternatives such as Cyclohexylamine and Diisopropylamine. The focus is on providing a cost-performance evaluation in key industrial applications, supported by available data and detailed experimental protocols for performance validation.

Overview of 2-Ethylhexylamine and its Alternatives

2-Ethylhexylamine is a versatile primary amine used in a wide range of industrial applications due to its unique branched alkyl structure.^[1] It serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, corrosion inhibitors, surfactants, and rubber chemicals.^[1] ^[2] Its alternatives, primarily other amines like Cyclohexylamine and Diisopropylamine, are also utilized in similar fields, making a cost-performance comparison essential for process optimization and economic efficiency.

Common Alternatives:

- Cyclohexylamine: A primary aliphatic amine used as a corrosion inhibitor, a precursor in the synthesis of rubber vulcanization accelerators, and an intermediate for pharmaceuticals and agrochemicals.^[3]^[4]
- Diisopropylamine: A secondary amine primarily used in the synthesis of pharmaceuticals and pesticides.^[5]^[6]^[7]

Cost Comparison

The cost of these amines can fluctuate based on market demand, purity, and supplier. The following table provides an estimated cost comparison based on currently available data. It is important to note that these prices are subject to change and may vary based on purchase volume and location.

Chemical	CAS Number	Purity	Price (USD/kg)	Price (Yuan/mt)	Notes
2-Ethylhexylamine	104-75-6	≥99%	9.00 - 100.00[8]	16,000 - 38,000[9]	Price varies significantly with supplier and quantity.
Cyclohexylamine	108-91-8	≥99%	~2.40 - 3.50 (converted from INR)[3][10]	10,700 - 14,700[11][12]	Widely available with multiple suppliers.
Diisopropylamine	108-18-9	≥98%	~1.20 - 10.00 (converted from INR)[6][7]	~25,183[13]	Price shows a wide range depending on grade and supplier.

Note: Prices are indicative and were sourced from various online chemical suppliers in late 2023. Conversion rates are approximate. For accurate pricing, it is recommended to contact suppliers directly.

Performance Comparison in Key Applications

A direct, unified quantitative comparison of performance across all applications is challenging due to the lack of standardized testing in publicly available literature. However, we can analyze their effectiveness in major applications based on existing studies.

Corrosion Inhibition

Aliphatic amines are well-known corrosion inhibitors for metals in acidic environments. Their effectiveness is attributed to the adsorption of the amine molecules onto the metal surface, forming a protective layer.

Performance Data:

Inhibitor	Metal	Corrosive Medium	Concentration	Inhibition Efficiency (%)	Test Method	Reference
Cyclohexylamine	Mild Steel	0.1 N H ₂ SO ₄	1000 ppm	81.06	Weight Loss, EIS, PDP	[9]
Cyclohexylamine dithiocarbamate	Aluminum	1 M HCl	8.0 × 10 ⁻⁴ M	~75	EIS	[14]
Diisoamylamine (structurally similar to 2-EHA)	-	Acidic	-	-	-	[15]
2-(Thiophen-2-Yl) Ethanamine	Mild Steel	Acidic	200 ppm	79.5	Weight Loss	[16]

Note: Direct comparative data for **2-Ethylhexylamine** and Diisopropylamine under the same conditions as Cyclohexylamine was not readily available in the searched literature. The data for Diisoamylamine is included as a structural analogue to 2-EHA to provide a potential performance indication.

The branched structure of **2-Ethylhexylamine** is expected to provide a dense, hydrophobic barrier on the metal surface, potentially offering high inhibition efficiency.[15] However, without

direct comparative experimental data, this remains a hypothesis to be tested.

Pharmaceutical and Agrochemical Synthesis

Both **2-Ethylhexylamine** and Cyclohexylamine serve as key intermediates in the synthesis of various active pharmaceutical ingredients (APIs) and agrochemicals.[2][6]

- **2-Ethylhexylamine:** Its branched C8 alkylamine structure allows for a wide range of chemical transformations, making it a critical component for creating specialized compounds. [1]
- Cyclohexylamine: It is a building block for pharmaceuticals such as analgesics and antihistamines, and for herbicides.[4][17]
- Diisopropylamine: It is a precursor for the widely used non-nucleophilic base, lithium diisopropylamide (LDA), and is used in the synthesis of some pesticides.[18]

The choice between these amines in a synthesis pathway often depends on the desired final molecular structure, reaction kinetics, and yield. A direct comparison of synthesis efficiency would require specific case studies for the production of the same target molecule, which are not readily available in the public domain. For example, the reductive amination of cyclohexanone can yield cyclohexylamine with over 90% efficiency under optimized conditions. [19][20][21] Similar data for the synthesis of **2-ethylhexylamine** from its precursors would be needed for a direct comparison.

Solvent Extraction

Amines are used as extractants in hydrometallurgy for the separation and purification of metals.

- Tris(2-ethylhexyl)amine (a derivative of 2-EHA): Has shown superior performance in the recovery of HCl from leach solutions compared to other extractants like Alamine 336 and Cyanex 923.[22]
- Di-(2-ethylhexyl) phosphoric acid (D2EHPA): While not an amine, it is a common extractant often used in conjunction with amines for the separation of cobalt and other metals.[23][24][25][26] The addition of amines can enhance the extraction efficiency and selectivity.

The branched structure of 2-EHA can influence its solubility in organic diluents and its steric hindrance, which can affect the selectivity of metal extraction.

Experimental Protocols

To facilitate a direct and objective comparison, detailed experimental protocols are provided below for evaluating the performance of these amines as corrosion inhibitors.

Protocol 1: Weight Loss Method for Corrosion Inhibition Efficiency

This protocol is based on the principles outlined in ASTM G31.[\[27\]](#)

Objective: To determine the corrosion inhibition efficiency of **2-Ethylhexylamine**, Cyclohexylamine, and Diisopropylamine on mild steel in an acidic medium.

Materials:

- Mild steel coupons of known dimensions and surface area.
- Corrosive medium: 1 M Hydrochloric Acid (HCl).
- Inhibitors: **2-Ethylhexylamine**, Cyclohexylamine, Diisopropylamine (of known purity).
- Acetone, distilled water.
- Analytical balance (± 0.1 mg).
- Water bath or thermostat.
- Glass beakers, glass hooks.

Procedure:

- Coupon Preparation: Mechanically polish the mild steel coupons with different grades of emery paper, degrease with acetone, wash with distilled water, and dry.
- Initial Weighing: Accurately weigh each coupon and record the initial weight (W_{initial}).

- **Solution Preparation:** Prepare solutions of 1 M HCl (blank) and 1 M HCl containing different concentrations (e.g., 100, 200, 500, 1000 ppm) of each inhibitor.
- **Immersion:** Immerse the coupons in the respective solutions using glass hooks. Ensure the coupons are fully submerged. Maintain a constant temperature (e.g., 25 °C) using a water bath.
- **Exposure:** Leave the coupons immersed for a specific duration (e.g., 6 hours).
- **Cleaning:** After the immersion period, remove the coupons, wash with a cleaning solution (e.g., a solution containing HCl, antimony trioxide, and stannous chloride as per ASTM G1) to remove corrosion products, rinse with distilled water and acetone, and dry.[15]
- **Final Weighing:** Accurately weigh the cleaned and dried coupons and record the final weight (W_{final}).
- **Calculation:**
 - Calculate the weight loss (ΔW) = $W_{initial} - W_{final}$.
 - Calculate the corrosion rate (CR) in mm/year: $CR = (87.6 \times \Delta W) / (D \times A \times T)$, where D is the density of mild steel (g/cm³), A is the surface area of the coupon (cm²), and T is the immersion time (hours).[15]
 - Calculate the Inhibition Efficiency (IE %): $IE (\%) = [(CR_{blank} - CR_{inhibitor}) / CR_{blank}] \times 100$, where CR_{blank} is the corrosion rate in the absence of the inhibitor and $CR_{inhibitor}$ is the corrosion rate in the presence of the inhibitor.

Protocol 2: Electrochemical Methods for Corrosion Inhibition Evaluation

Electrochemical techniques like Electrochemical Impedance Spectroscopy (EIS) and Potentiodynamic Polarization (Tafel plots) provide faster results and insights into the inhibition mechanism.[10][28][14][29]

Apparatus:

- Potentiostat/Galvanostat with frequency response analyzer.
- Three-electrode electrochemical cell (working electrode: mild steel; counter electrode: platinum; reference electrode: Saturated Calomel Electrode - SCE).
- Corrosive solutions as prepared in Protocol 1.

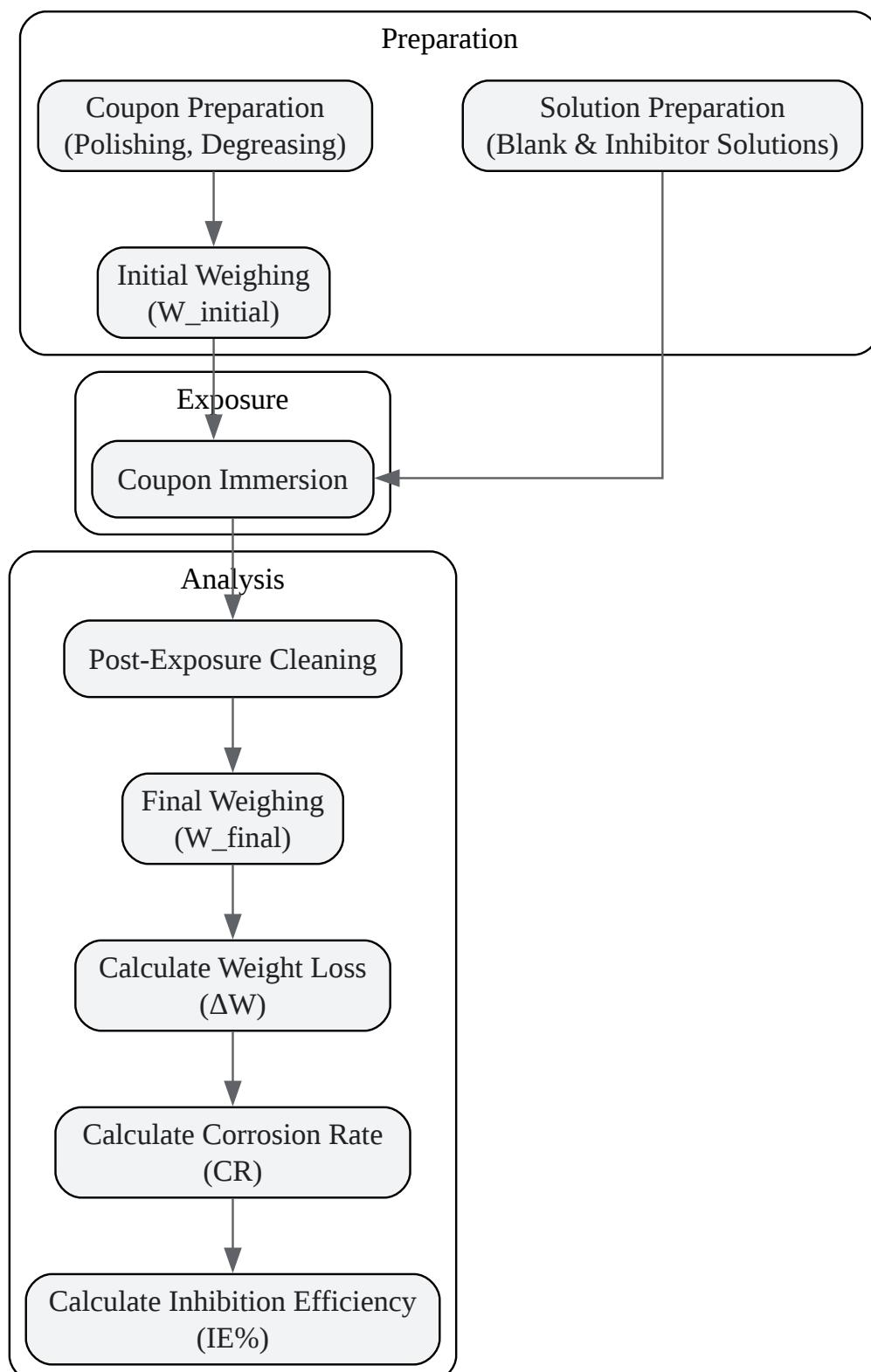
Procedure:

- Electrode Preparation: Prepare the mild steel working electrode by embedding it in an epoxy resin, leaving a known surface area exposed. Polish the exposed surface to a mirror finish.
- Open Circuit Potential (OCP): Immerse the electrodes in the test solution and allow the OCP to stabilize (typically for 30-60 minutes).
- Electrochemical Impedance Spectroscopy (EIS):
 - Apply a small amplitude AC signal (e.g., 10 mV) at the OCP over a frequency range (e.g., 100 kHz to 10 mHz).
 - Record the impedance data and plot it as Nyquist and Bode plots.
 - Model the data using an appropriate equivalent electrical circuit to determine the charge transfer resistance (R_{ct}). An increase in R_{ct} indicates better corrosion resistance.[\[8\]](#)
- Calculate Inhibition Efficiency (IE %): $IE (\%) = [(R_{ct_inhibitor} - R_{ct_blank}) / R_{ct_inhibitor}] \times 100$.
- Potentiodynamic Polarization (Tafel Plots):
 - After the EIS measurement, scan the potential from a cathodic potential to an anodic potential (e.g., -250 mV to +250 mV vs. OCP) at a slow scan rate (e.g., 1 mV/s).
 - Plot the potential versus the logarithm of the current density.
 - Extrapolate the linear portions of the anodic and cathodic curves (Tafel regions) to the corrosion potential (E_{corr}) to determine the corrosion current density (i_{corr}).[\[2\]](#)[\[30\]](#)[\[31\]](#)

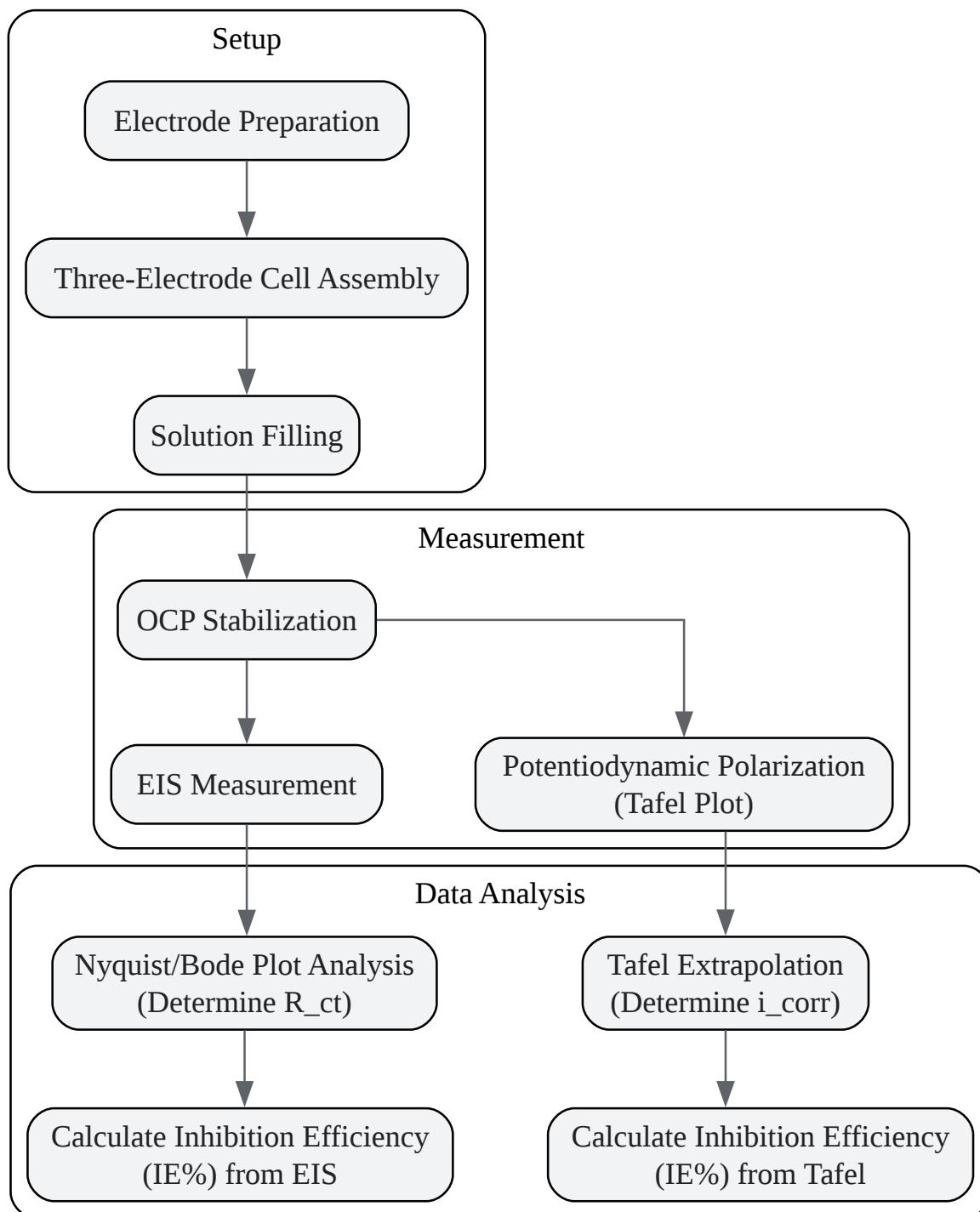
- Calculate Inhibition Efficiency (IE %): $IE (\%) = [(i_{corr_blank} - i_{corr_inhibitor}) / i_{corr_blank}] \times 100$.

Visualizations

The following diagrams illustrate the workflows for the experimental protocols described above.

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Caption: Workflow for Weight Loss Corrosion Test.

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Caption: Workflow for Electrochemical Corrosion Tests.

Conclusion

2-Ethylhexylamine is a versatile and valuable chemical intermediate with a broad range of industrial applications. While a definitive, all-encompassing cost-performance conclusion is difficult without standardized, directly comparative experimental data, this guide provides a framework for evaluation.

- Cost: Cyclohexylamine and Diisopropylamine can be more cost-effective on a per-kilogram basis, but this does not directly translate to better cost-performance.
- Performance: The branched structure of 2-EHA suggests potentially superior performance in applications like corrosion inhibition and as a surfactant intermediate, where surface activity and film formation are critical. However, this needs to be validated through direct comparative testing. In synthesis applications, the choice of amine is highly dependent on the specific reaction and desired product.

For researchers and developers, the optimal choice between **2-Ethylhexylamine** and its alternatives will depend on a thorough evaluation of both cost and performance within the specific context of their application. The provided experimental protocols offer a starting point for conducting such a direct comparative analysis.

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